

Application Note: Strategic Utilization of 4-(Allyloxy)-3-methoxybenzonitrile in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: 4-(Allyloxy)-3-methoxybenzonitrile

Cat. No.: B6640708

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Introduction & Strategic Utility

In modern pharmaceutical development, the design of complex scaffolds—such as kinase inhibitors, GPCR ligands, and PROTAC linkers—relies heavily on versatile, multi-functional building blocks. **4-(Allyloxy)-3-methoxybenzonitrile** is a highly strategic intermediate characterized by its orthogonal reactivity profile[1].

The molecule features two distinct, highly reactive functional handles:

- An Allyl Ether Moiety: Primed for carbon-carbon bond formation via the [3,3]-sigmatropic Claisen rearrangement, or for alkene functionalization via cross-metathesis and epoxidation[2].
- A Nitrile Group: A robust precursor that can be chemoselectively reduced to a primary amine, hydrolyzed to an amide, or converted into an amidine, serving as a critical vector for drug-target binding[3].

This application note provides detailed, self-validating protocols for exploiting both pathways, ensuring high E-E-A-T (Expertise, Experience, Authoritativeness, and Trustworthiness) standards for bench scientists.

Physicochemical Properties & Handling

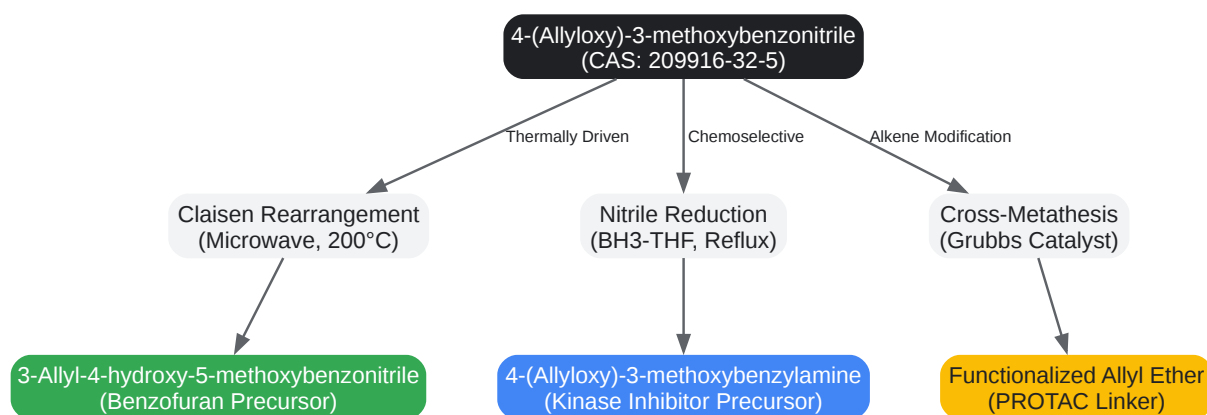
To ensure reproducibility, all handling and storage must align with the compound's physicochemical profile. The quantitative data is summarized in Table 1 below^[1].

Table 1: Physicochemical Profile of **4-(Allyloxy)-3-methoxybenzonitrile**

Property	Value
CAS Number	209916-32-5
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol
SMILES String	<chem>C=CCOC1=C(C=C(C=C1)C#N)OC</chem>
Key Functional Groups	Allyl ether, Nitrile, Methoxy
Storage Conditions	Sealed in dry environment, 2-8°C

Mechanistic Insights & Synthetic Workflow

The true value of **4-(Allyloxy)-3-methoxybenzonitrile** lies in its divergent synthetic potential. By selecting specific reaction conditions, chemists can independently target either the allyl ether or the nitrile group without cross-reactivity.



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Figure 1: Divergent synthetic workflow illustrating the orthogonal reactivity of **4-(Allyloxy)-3-methoxybenzonitrile**.

Experimental Protocols

Protocol A: Microwave-Assisted Claisen Rearrangement

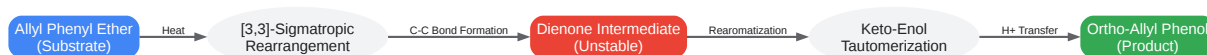
Target: 3-Allyl-4-hydroxy-5-methoxybenzonitrile (Benzofuran/Chroman Precursor)

Causality & Rationale: Conventional thermal Claisen rearrangements of electron-deficient systems (such as those bearing a para-nitrile group) often require prolonged heating (>200°C for 12-24 hours), which can lead to polymerization or decomposition. Microwave irradiation provides rapid, volumetric heating, dramatically accelerating the pericyclic transition state formation and reducing reaction times to mere minutes[2].

Step-by-Step Methodology:

- **Preparation:** Charge a 10 mL microwave-safe reaction vial with **4-(Allyloxy)-3-methoxybenzonitrile** (1.0 mmol, 189 mg) and dissolve in 3.0 mL of anhydrous N,N-dimethylaniline.
- **Irradiation:** Seal the vial with a Teflon-lined septum. Subject the mixture to microwave irradiation at 200°C for 15 minutes (monitor pressure to ensure it remains within safe limits).

- Quenching: Allow the vial to cool to room temperature. Transfer the mixture to a separatory funnel containing 20 mL of Ethyl Acetate (EtOAc).
- Workup: Wash the organic layer with 1M HCl (3 × 15 mL) to completely protonate and remove the N,N-dimethylaniline solvent. Follow with a brine wash (15 mL).
- Isolation: Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate in vacuo. Purify via flash chromatography (Hexanes/EtOAc, 8:2) to yield the pure ortho-allyl phenol.



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Figure 2: Mechanism of the [3,3]-sigmatropic Claisen rearrangement and subsequent tautomerization.

Protocol B: Chemoselective Nitrile Reduction

Target: 4-(Allyloxy)-3-methoxybenzylamine (Amide/Amine Precursor)

Causality & Rationale: Standard catalytic hydrogenation (e.g., Pd/C with H₂) will indiscriminately reduce both the nitrile and the isolated allyl double bond. To preserve the alkene for downstream functionalization, an electrophilic reducing agent like Borane-THF (BH₃·THF) is utilized. Borane coordinates preferentially to the nitrogen lone pair of the strongly polarized C≡N bond, facilitating hydride transfer while entirely ignoring the non-polar C=C bond[3].

Step-by-Step Methodology:

- Preparation: Under an inert argon atmosphere, dissolve **4-(Allyloxy)-3-methoxybenzonitrile** (1.0 mmol, 189 mg) in 5.0 mL of anhydrous THF in a flame-dried round-bottom flask.
- Reagent Addition: Cool the solution to 0°C. Slowly add BH₃·THF (1.0 M in THF, 3.0 mL, 3.0 eq) dropwise via syringe to control the exothermic reaction and hydrogen gas evolution.

- **Reaction:** Remove the ice bath and heat the reaction mixture to reflux (approx. 65°C) for 4 hours.
- **Quenching:** Cool the mixture back to 0°C. Carefully quench by adding Methanol (5 mL) dropwise until effervescence ceases. Add 2M HCl (5 mL) and reflux for 1 hour to break the highly stable boron-amine complex.
- **Isolation:** Cool to room temperature, adjust the pH to >10 using 2M NaOH, and extract the free primary amine with Dichloromethane (3 × 15 mL). Dry over Na₂SO₄, filter, and concentrate to yield the benzylamine.

Analytical Validation & Troubleshooting

A self-validating protocol requires rigorous analytical checks to ensure the desired transformation occurred without side reactions. Table 2 outlines the critical spectral shifts used to confirm the success of the above protocols.

Table 2: Analytical Validation Metrics for Intermediate Synthesis

Transformation	Target Functional Group	IR Indicator	¹ H NMR Indicator (CDCl ₃)
Claisen Rearrangement	Ortho-Allyl Phenol	Appearance of broad -OH stretch (~3400 cm ⁻¹)	Shift of allylic -CH ₂ - from ~4.6 ppm (O-bound) to ~3.4 ppm (C-bound)
Nitrile Reduction	Primary Amine	Loss of C≡N stretch (~2220 cm ⁻¹), Appearance of N-H (~3300 cm ⁻¹)	Appearance of benzylic -CH ₂ - (~3.8 ppm) and -NH ₂ (~1.5 ppm, broad)

Troubleshooting Tip: If the Claisen rearrangement yields a complex mixture, it is likely due to secondary intermolecular reactions. Ensure the concentration of the starting material does not exceed 0.3 M in the microwave vial to favor the intramolecular[3,3]-sigmatropic pathway over intermolecular side reactions.

References

- [2] Martín Castro, A. M. (2004). Claisen Rearrangement over the Past Nine Decades. Chemical Reviews, 104(6), 2939–3002. Available at:[[Link](#)]
- [3] Chen, X. et al. (2022). Noncatalyzed Reduction of Nitriles to Primary Amines with Ammonia Borane. The Journal of Organic Chemistry, 87(22), 15522–15531. Available at: [[Link](#)]

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